

Application Notes and Protocols: Preparation of AT7867 Dihydrochloride Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AT7867 dihydrochloride

Cat. No.: B605655

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AT7867 dihydrochloride is a potent, ATP-competitive inhibitor of Akt1, Akt2, and Akt3 serine/threonine protein kinases, as well as p70S6K and PKA.^[1] It is a valuable tool for studying cellular signaling pathways implicated in cancer, metabolism, and other diseases. Proper preparation of a stock solution is the first critical step for ensuring reproducible and reliable experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **AT7867 dihydrochloride** stock solutions for in vitro research.

Quantitative Data Summary

A summary of the key chemical and physical properties of **AT7867 dihydrochloride** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	410.77 g/mol	[1] [2] [3]
CAS Number	1431697-86-7	[1] [2]
Appearance	White to off-white solid	[2]
Purity	>99%	[4]
Solubility (DMSO)	100 mg/mL (243.45 mM)	[2]
Solubility (Water)	2.27 mg/mL (5.53 mM)	[2]
Recommended Storage (Solid)	4°C, sealed, away from moisture	[2]
Recommended Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months	[2]

Experimental Protocol: Stock Solution Preparation (DMSO)

This protocol outlines the steps for preparing a 10 mM stock solution of **AT7867 dihydrochloride** in DMSO.

Materials:

- **AT7867 dihydrochloride** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, conical-bottom polypropylene centrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated precision balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

- Pipettes and sterile filter tips

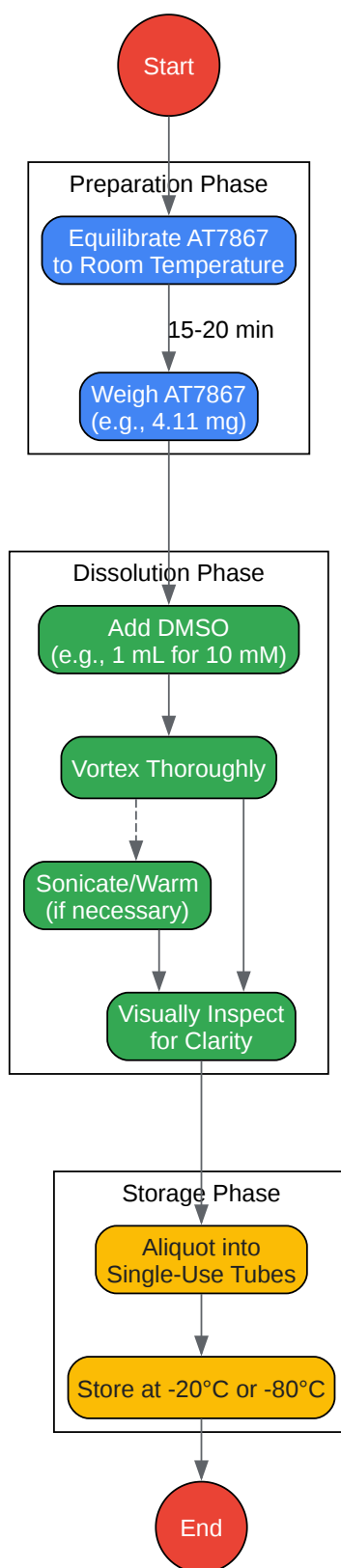
Procedure:

- Pre-weighing Preparation: Before opening, allow the vial of **AT7867 dihydrochloride** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the hygroscopic powder.
- Weighing the Compound: Carefully weigh out the desired amount of **AT7867 dihydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.11 mg of the compound (Calculation: $410.77 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.0041077 \text{ g} = 4.11 \text{ mg}$).
- Solvent Addition: Add the appropriate volume of DMSO to the tube containing the weighed powder. To continue the example, add 1 mL of DMSO to the 4.11 mg of **AT7867 dihydrochloride**.
- Dissolution:
 - Securely cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - For complete dissolution, sonication in an ultrasonic water bath for 10-15 minutes is recommended.^[2] Gentle warming can also aid dissolution if precipitation occurs.^[2]
 - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile polypropylene tubes.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[2] Ensure the tubes are tightly sealed to prevent solvent evaporation and moisture absorption.

Note on Hygroscopic Nature: DMSO is hygroscopic and can absorb water from the air, which can significantly impact the solubility of the product. It is crucial to use newly opened or properly stored anhydrous DMSO for the best results.[2]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **AT7867 dihydrochloride** stock solution.



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AT7867 Stock Solution Preparation Workflow

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of AT7867 Dihydrochloride Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605655#at7867-dihydrochloride-stock-solution-preparation-protocol]

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Phone: (601) 213-4426

Email: info@benchchem.com